

Personal protective equipment for handling CP-74006

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Compound of Interest

Compound Name: CP-74006

Cat. No.: B1669562

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Essential Safety and Handling Guide for CP-74006

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling.

This guide provides immediate, essential safety and logistical information for handling the selective D5D inhibitor, **CP-74006** (CAS 4943-86-6). The following procedural guidance is based on available safety data and best practices for handling solid chemical compounds with similar hazard profiles.

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **CP-74006** (2-amino-N-(4-chlorophenyl)benzamide) was not publicly available at the time of this document's creation. The information provided herein is synthesized from supplier data and general safety protocols. It is imperative that users conduct a thorough risk assessment for their specific use case and consult the supplier-provided safety information. This guide is intended to supplement, not replace, formal safety training and institutional safety protocols.

Quantitative Data Summary

Limited quantitative toxicological and exposure data for **CP-74006** is available in the public domain. The following table summarizes the known information.

Data Point	Value	Source
GHS Hazard Statement	H319: Causes serious eye irritation.	Sigma-Aldrich Product Information
GHS Signal Word	Warning	Sigma-Aldrich Product Information
Acute Oral Toxicity (LD50)	No data available for this specific compound.	N/A
Occupational Exposure Limits	Not established.	N/A

Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls and Preparation:

- Ventilation: Always handle **CP-74006**, which is a solid powder, in a well-ventilated area. For procedures that may generate dust, such as weighing or reconstitution, use a certified chemical fume hood or a ventilated balance enclosure.
- Safety Equipment: Ensure a calibrated analytical balance is placed within the ventilated enclosure. Have an eyewash station and safety shower readily accessible and tested.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z87.1 standards are mandatory. A face shield should be worn over safety goggles, especially when handling larger quantities or when there is a significant risk of dust generation.
- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves. Inspect gloves for any tears or punctures before use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal.
- Body Protection: A standard laboratory coat is required. For procedures with a higher risk of contamination, consider a disposable gown.

- **Respiratory Protection:** Under normal handling conditions within a fume hood, respiratory protection is not typically required. If handling outside of a ventilated enclosure or if dust is generated, a NIOSH-approved respirator (e.g., an N95 dust mask) may be necessary based on your institution's risk assessment.

3. Chemical Handling:

- **Weighing:** Carefully weigh the powdered compound on weighing paper or in a suitable container within a ventilated enclosure to minimize dust.
- **Reconstitution:** If preparing a solution, add the solvent to the solid slowly to avoid splashing. Cap the container securely before mixing.
- **General Handling:** Avoid all direct contact with the skin and eyes. Do not eat, drink, or smoke in the laboratory.

4. Storage:

- Store **CP-74006** in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and dark place.
- Store away from incompatible materials.

Disposal Plan

1. Waste Segregation:

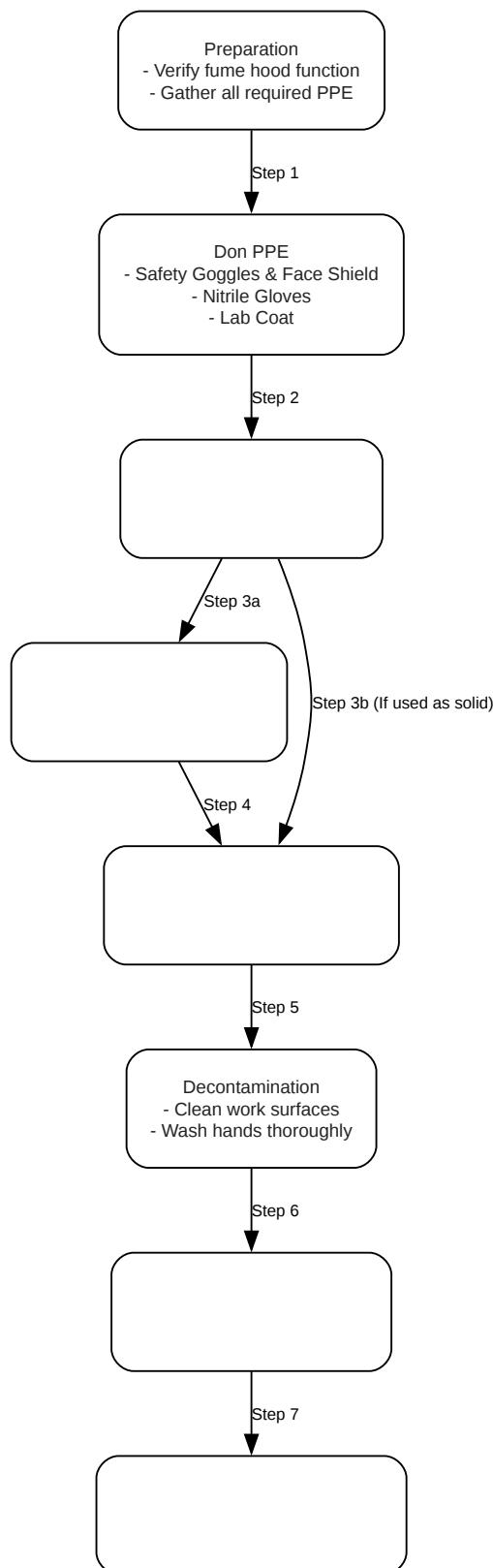
- **Solid Waste:** All disposable materials contaminated with **CP-74006**, including weighing paper, gloves, and pipette tips, should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **CP-74006** should be collected in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's hazardous waste protocol.

2. Disposal Procedure:

- All waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **CP-74006** down the drain or in the regular trash.

Mandatory Visualization: Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **CP-74006**, from initial preparation to final disposal.

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling of CP-74006**

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